

# 4-Isobutylstyrene CAS number and molecular weight

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## Compound of Interest

Compound Name: 4-Isobutylstyrene

Cat. No.: B134460

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## An In-depth Technical Guide to 4-Isobutylstyrene

This technical guide provides a comprehensive overview of **4-isobutylstyrene**, a key chemical intermediate, particularly relevant in the fields of pharmaceutical development and polymer science. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and analytical methods.

## Core Properties of 4-Isobutylstyrene

**4-Isobutylstyrene**, also known as p-isobutylstyrene, is an aromatic hydrocarbon. It is recognized as a significant process impurity in the synthesis of Ibuprofen, a widely used non-steroidal anti-inflammatory drug (NSAID).<sup>[1]</sup> Its chemical and physical properties are summarized below.

Property	Value	Reference
CAS Number	63444-56-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>12</sub> H <sub>16</sub>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	160.26 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Synonyms	p-Isobutylstyrene, 1-Ethenyl-4-(2-methylpropyl)benzene, 1-(4'-Isobutylphenyl)ethene, 1-Isobutyl-4-vinylbenzene	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Colorless liquid	<a href="#">[4]</a>
Applications	Chemical synthesis, polymer and resin production, pharmaceutical and industrial research	<a href="#">[2]</a> <a href="#">[4]</a>

## Synthesis of 4-Isobutylstyrene

The synthesis of **4-isobutylstyrene** is a critical process, both for its direct applications and for understanding its formation as an impurity in other manufacturing processes. A common laboratory-scale synthesis involves the Wittig reaction, a reliable method for creating alkenes.

## Experimental Protocol: Wittig Reaction for 4-Isobutylstyrene Synthesis

This protocol outlines the synthesis of **4-isobutylstyrene** from 4-isobutylbenzaldehyde.

### Materials:

- Methyltriphenylphosphonium bromide
- A strong base (e.g., n-butyllithium or sodium amide)
- Anhydrous ether or tetrahydrofuran (THF) as a solvent
- 4-Isobutylbenzaldehyde

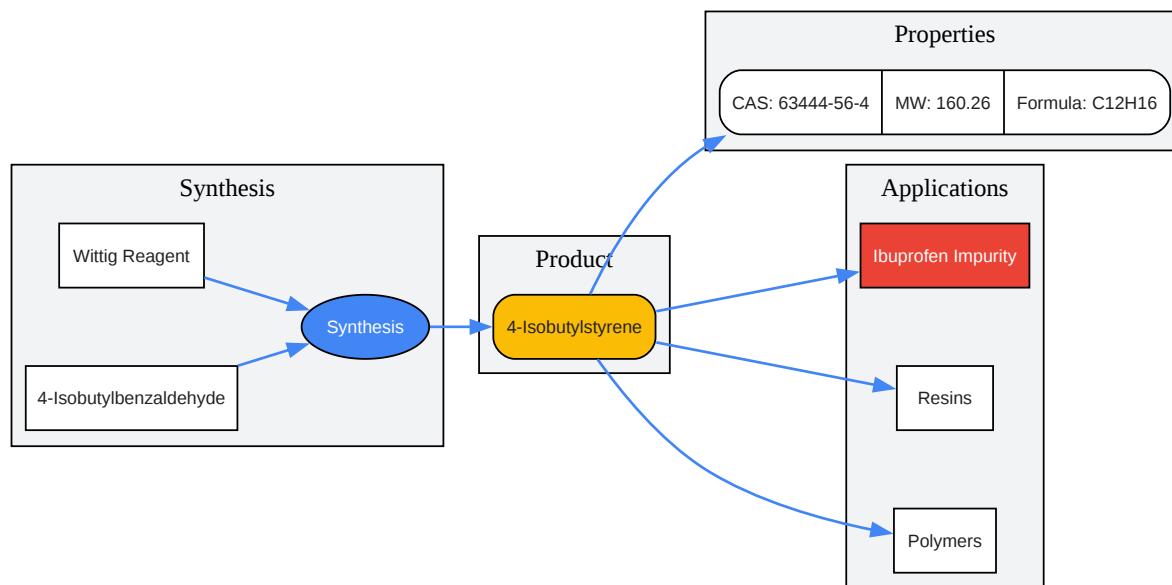
- Standard glassware for organic synthesis (round-bottom flask, condenser, dropping funnel)
- Magnetic stirrer and heating mantle
- Apparatus for extraction and distillation

#### Procedure:

- Ylide Preparation: In a flame-dried, three-necked flask under an inert atmosphere (e.g., nitrogen or argon), suspend methyltriphenylphosphonium bromide in the anhydrous solvent.
- Cool the suspension in an ice bath and slowly add the strong base to form the ylide, triphenylphosphine methylide. The formation of the ylide is often indicated by a color change.
- Reaction with Aldehyde: While maintaining the inert atmosphere and cooling, add a solution of 4-isobutylbenzaldehyde in the same anhydrous solvent dropwise to the ylide suspension.
- After the addition is complete, allow the reaction mixture to stir at room temperature for several hours to ensure the reaction goes to completion.
- Workup: Quench the reaction by adding water. Transfer the mixture to a separatory funnel and extract the aqueous layer with a suitable organic solvent (e.g., diethyl ether).
- Combine the organic extracts, wash with brine, and dry over an anhydrous drying agent (e.g., magnesium sulfate).
- Purification: Filter off the drying agent and remove the solvent under reduced pressure. The resulting crude product can be purified by column chromatography or distillation to yield pure **4-isobutylstyrene**.

## Logical Relationship of 4-Isobutylstyrene

The following diagram illustrates the logical relationships between the synthesis, properties, and applications of **4-isobutylstyrene**.



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Caption: Synthesis, properties, and applications of **4-Isobutylstyrene**.

## Analytical Workflow for Impurity Profiling

In the context of drug development, particularly for Ibuprofen, the detection and quantification of **4-isobutylstyrene** as an impurity are crucial for quality control. High-performance liquid chromatography (HPLC) is a standard method for this purpose.

## Experimental Protocol: HPLC Analysis of 4-Isobutylstyrene in Ibuprofen

Objective: To quantify the amount of **4-isobutylstyrene** in a sample of Ibuprofen.

Instrumentation:

- High-Performance Liquid Chromatograph (HPLC) system with a UV detector
- C18 analytical column (e.g., 4.6 mm x 250 mm, 5 µm particle size)
- Data acquisition and processing software

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Phosphoric acid
- Ibuprofen sample
- **4-Isobutylstyrene** reference standard

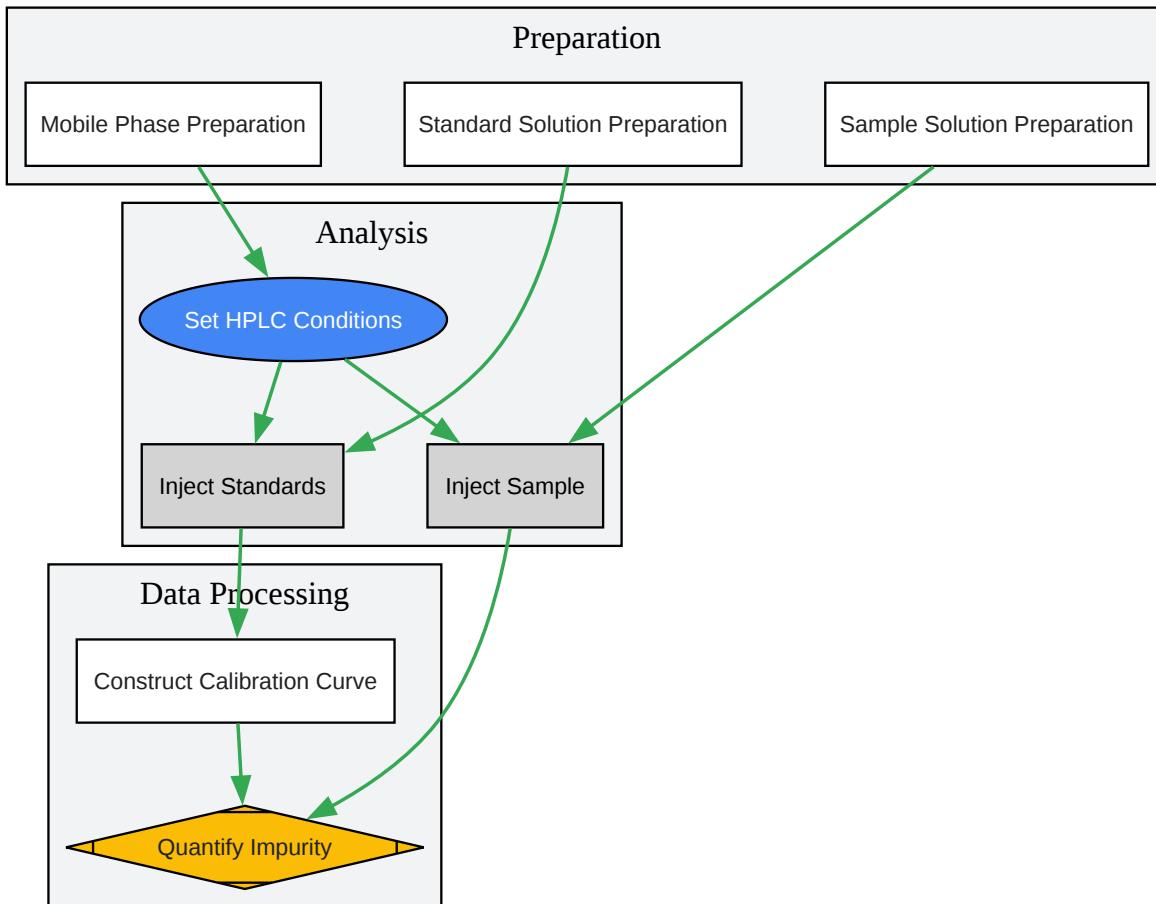
Procedure:

- Mobile Phase Preparation: Prepare a suitable mobile phase, for example, a mixture of acetonitrile and water with a small amount of phosphoric acid to adjust the pH. The exact ratio should be optimized for the specific column and system.
- Standard Solution Preparation: Accurately weigh a known amount of **4-isobutylstyrene** reference standard and dissolve it in the mobile phase to prepare a stock solution. Prepare a series of dilutions to create calibration standards.
- Sample Preparation: Accurately weigh a known amount of the Ibuprofen sample and dissolve it in the mobile phase.
- Chromatographic Conditions:
  - Set the flow rate (e.g., 1.0 mL/min).
  - Set the column temperature (e.g., 30 °C).
  - Set the UV detection wavelength (e.g., 220 nm).

- Analysis:
  - Inject the calibration standards into the HPLC system and record the chromatograms.
  - Construct a calibration curve by plotting the peak area of **4-isobutylstyrene** against its concentration.
  - Inject the Ibuprofen sample solution and record the chromatogram.
- Quantification: Identify the peak corresponding to **4-isobutylstyrene** in the sample chromatogram based on its retention time. Use the calibration curve to determine the concentration of **4-isobutylstyrene** in the sample.

## Experimental Workflow Diagram

The following diagram illustrates the workflow for the HPLC analysis of **4-isobutylstyrene**.



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Caption: HPLC workflow for **4-isobutylstyrene** impurity analysis.

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## References

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